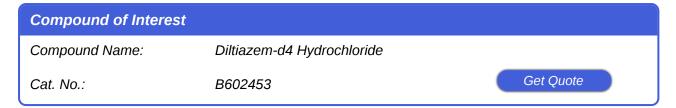


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In-Depth Technical Guide: Diltiazem-d4 Hydrochloride

Author: BenchChem Technical Support Team. Date: December 2025



Audience: Researchers, scientists, and drug development professionals.

Core Focus: This technical guide provides essential information regarding the molecular weight and other physicochemical properties of **Diltiazem-d4 Hydrochloride**. It is intended to serve as a guick reference for professionals engaged in research and development.

Physicochemical Data

Diltiazem-d4 Hydrochloride is the deuterated form of Diltiazem Hydrochloride, a well-known calcium channel blocker. The incorporation of deuterium isotopes is a common strategy in drug metabolism and pharmacokinetic (DMPK) studies to trace the metabolic fate of the drug. Below is a summary of the key quantitative data for both **Diltiazem-d4 Hydrochloride** and its non-labeled counterpart.



Property	Diltiazem-d4 Hydrochloride	Diltiazem Hydrochloride
Molecular Weight	455.00 g/mol [1]	450.98 g/mol [2][3][4]
Molecular Formula	C22H23D4CIN2O4S[1][5][6]	C22H27CIN2O4S[2][4]
CAS Number	1217769-52-2[6][7]	33286-22-5[2][3]
Appearance	Pale Yellow Solid[5]	Crystalline solid[8]
Melting Point	212-214 °C[5]	Not specified
Solubility	Soluble in DMSO, Methanol, Water[1][5]	Soluble in DMF, DMSO, Ethanol, PBS (pH 7.2)[8]
IUPAC Name	[(2S,3S)-2-(4-methoxyphenyl)-4-oxo-5- [1,1,2,2-tetradeuterio-2- (dimethylamino)ethyl]-2,3- dihydro-1,5-benzothiazepin-3- yl] acetate;hydrochloride[1]	(2S,3S)-3-(acetyloxy)-5-[2- (dimethylamino)ethyl]-2,3- dihydro-2-(4- methoxyphenyl)-1,5- benzothiazepin-4(5H)-one, monohydrochloride[8]

Logical Relationship Diagram

The following diagram illustrates the key attributes of **Diltiazem-d4 Hydrochloride**.

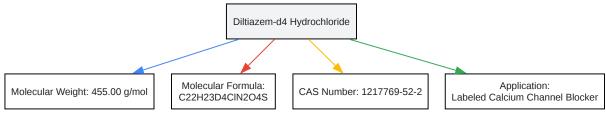


Figure 1: Diltiazem-d4 Hydrochloride - Core Properties

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Experimental Protocols: General Synthesis Workflow

The synthesis of Diltiazem Hydrochloride involves a multi-step process. While specific protocols for the deuterated analog may vary, the general synthetic route provides a foundational understanding. A simplified, conceptual workflow for the non-deuterated form is outlined below, based on publicly available synthesis information. The synthesis of the deuterated analog would involve the use of deuterated starting materials or reagents at the appropriate step.

A common synthesis route involves the acylation of O-desacetyldiltiazem. The final step typically involves the formation of the hydrochloride salt.



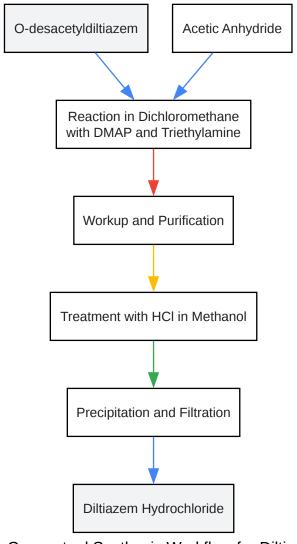


Figure 2: Conceptual Synthesis Workflow for Diltiazem HCl



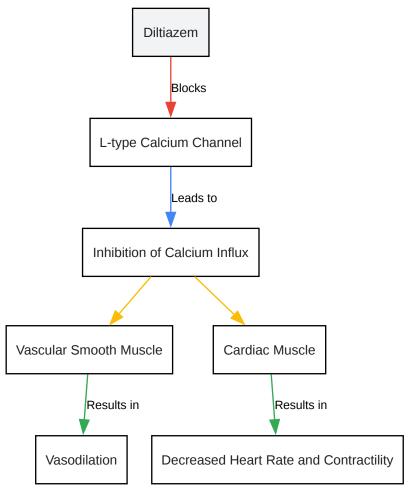


Figure 3: Simplified Mechanism of Action for Diltiazem

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